Proper Disposal of A-71915: A Guide for Laboratory Professionals

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Compound of Interest

Compound Name:	*A 71915*
CAS No.:	*1175277-92-5*
Cat. No.:	*B13442282*

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Researchers and drug development professionals handling A-71915 must adhere to specific disposal procedures to mitigate environmental and health risks. This guide provides essential safety and logistical information for the proper disposal of A-71915, a potent natriuretic peptide receptor A (NPRA) antagonist.

Safety and Handling

A-71915 is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects[1]. Therefore, preventing its release into the environment is of paramount importance. When handling A-71915, it is crucial to wash skin thoroughly after contact and to refrain from eating, drinking, or smoking[1]. In case of accidental ingestion, it is advised to call a poison center or physician immediately[1].

Personal protective equipment, including safety goggles with side-shields, protective gloves, and impervious clothing, should be worn to avoid exposure[1]. Work should be conducted in a well-ventilated area, preferably with an appropriate exhaust ventilation system, to prevent inhalation of dust or aerosols[1]. An accessible safety shower and eyewash station are mandatory in areas where A-71915 is handled[1].

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Disposal Procedures

The primary directive for the disposal of A-71915 is to avoid release to the environment[1]. The substance and its container must be disposed of at an approved waste disposal plant[1]. Any spillage should be collected promptly[1].

Key Disposal Steps:

- Containment: Ensure all waste containing A-71915, including unused product, contaminated consumables (e.g., pipette tips, vials), and cleaning materials, is collected in a designated and properly labeled waste container.
- Waste Segregation: Segregate A-71915 waste from other laboratory waste streams to ensure it receives the correct disposal treatment.
- Approved Waste Disposal: Transfer the sealed waste container to an approved hazardous waste disposal facility. Consult your institution's environmental health and safety (EHS) department for specific procedures and approved vendors.
- Documentation: Maintain accurate records of the amount of A-71915 disposed of, in accordance with institutional and local regulations.

Chemical and Physical Properties

Understanding the properties of A-71915 is essential for safe handling and storage.

Property	Value
Molecular Formula	C69H116N26O15S2
Molecular Weight	1613.95 g/mol [1][2]
CAS Number	132956-87-7[1][2]
Appearance	Powder
Storage (Powder)	-20°C[1]
Storage (in Solvent)	-80°C[1]

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Hazard Information

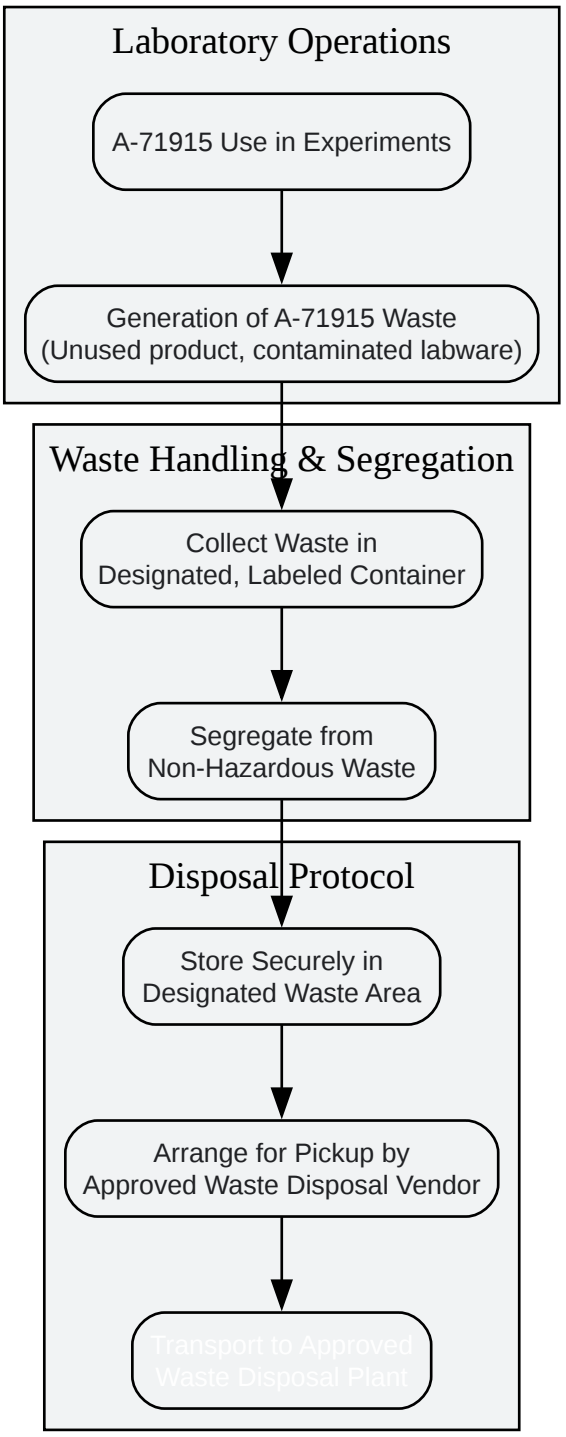
The following table summarizes the hazard classifications for A-71915 according to the Globally Harmonized System (GHS)[1].

Hazard Class	Category	Hazard Statement
Acute Toxicity, Oral	4	H302: Harmful if swallowed
Acute Aquatic Toxicity	1	H400: Very toxic to aquatic life
Chronic Aquatic Toxicity	1	H410: Very toxic to aquatic life with long lasting effects

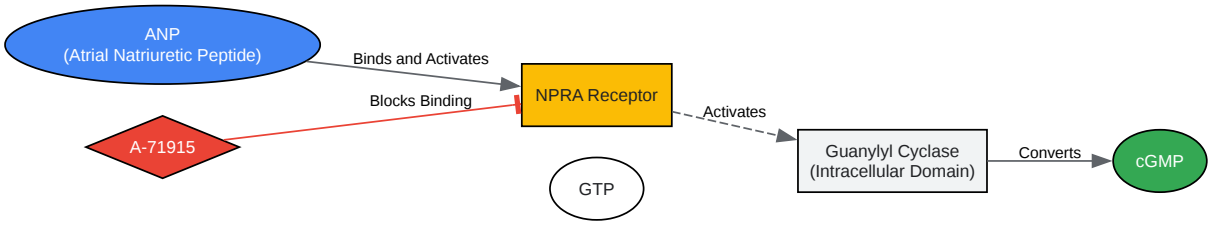
Experimental Workflow for A-71915 Disposal

The following diagram illustrates the logical workflow for the proper disposal of A-71915 in a laboratory setting.

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References

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- 2. A 71915 Datasheet DC Chemicals [dcchemicals.com]
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